

best practices for handling and storage of MBP (68-82) peptide

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Compound of Interest

Compound Name: *Myelin Basic Protein (MBP) (68-82), guinea pig*

Cat. No.: *B612605*

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Technical Support Center: MBP (68-82) Peptide

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the best practices for handling and storing the Myelin Basic Protein (MBP) (68-82) peptide. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful application of this peptide in your research.

Frequently Asked Questions (FAQs)

Q1: How should I reconstitute lyophilized MBP (68-82) peptide?

A: For optimal results, allow the lyophilized peptide to warm to room temperature before opening the vial to prevent condensation.[1][2] The recommended solvent for reconstitution is sterile, high-purity water.[3] For a peptide that is difficult to dissolve, brief sonication (3 sessions of 10 seconds each, with cooling on ice in between) can be beneficial.[1]

Q2: What are the recommended storage conditions for MBP (68-82) peptide?

A: Lyophilized MBP (68-82) peptide is stable for years when stored at -20°C, protected from bright light.[4] For short-term storage, it can be kept at 4°C.[5] Once reconstituted in a solvent, it is crucial to aliquot the solution into single-use volumes and store them at -20°C or -80°C.[3]

[4] This practice helps to avoid repeated freeze-thaw cycles, which can lead to peptide degradation.[2][4]

Q3: What is the shelf-life of MBP (68-82) peptide in solution?

A: The stability of peptides in solution is limited.[4] It is highly recommended to use freshly prepared solutions for experiments. If storage is necessary, sterile buffers at a pH between 5 and 6 can be used, and the aliquoted solution should be stored at -20°C for no more than a month, or at -80°C for up to six months.[3][4]

Q4: Can I store the reconstituted peptide in a plastic tube?

A: It is important to be cautious when storing peptide solutions in plastic vials, as some peptides, particularly hydrophobic ones, can adsorb to the surface, leading to a loss of material.[2] For dilute solutions, it is advisable to use glass vials or specially designed non-absorbing plastic vials.[2]

Troubleshooting Guides

Problem	Possible Cause	Solution
Peptide will not dissolve	The peptide has poor solubility in the chosen solvent.	Use sterile water and assist dissolution with brief sonication.[1][3] If solubility issues persist, a small amount of an organic solvent like DMSO or DMF can be used to initially dissolve the peptide, followed by dilution with an aqueous buffer.
Inconsistent experimental results	Peptide degradation due to improper storage.	Ensure lyophilized peptide is stored at -20°C and reconstituted peptide is aliquoted and stored at -20°C or -80°C.[3][4] Avoid multiple freeze-thaw cycles.[4]
Inaccurate peptide concentration.	Verify calculations and consider performing a concentration determination assay. Improper solubilization can lead to inaccurate concentrations.[1]	
Bacterial contamination of the peptide solution.	Use sterile buffers for reconstitution and consider filtering the solution through a 0.22 µm filter.[3][4]	

Quantitative Data Summary

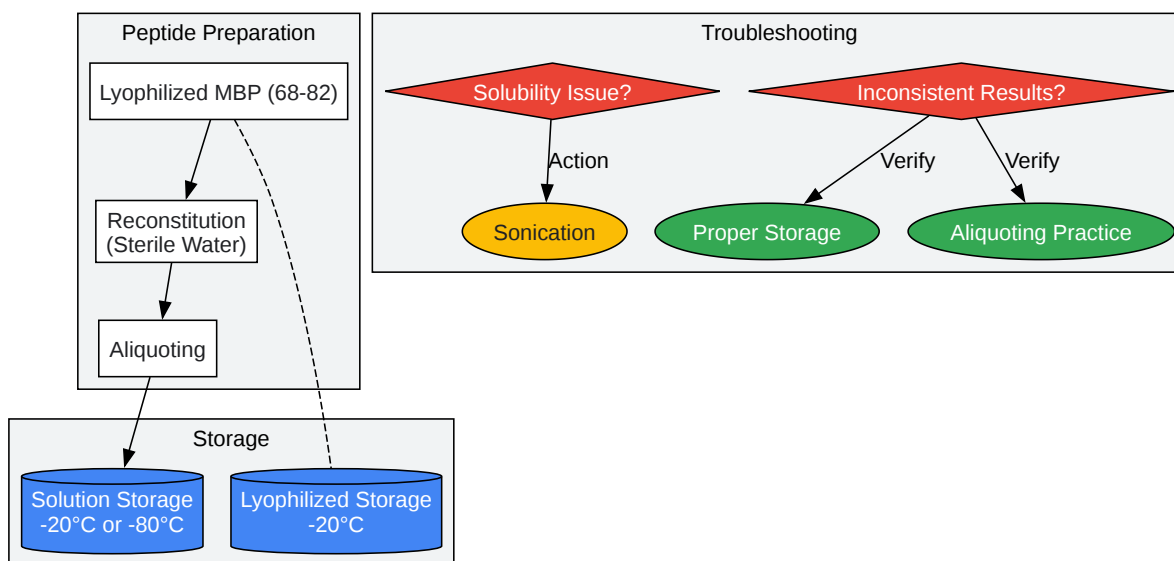
Parameter	Condition	Recommendation
Storage (Lyophilized)	Long-term	-20°C or -80°C[3][5]
Short-term	Room temperature for days to weeks, or 4°C[5]	
Storage (In Solution)	1 month	-20°C[3]
6 months	-80°C[3]	
Solubility	Water	Up to 50 mg/mL (may require sonication)[3]
DMSO	≥173.6 mg/mL[6]	

Experimental Protocols

Protocol for Reconstitution of MBP (68-82) Peptide

- Equilibration: Before opening, allow the vial of lyophilized peptide to reach room temperature in a desiccator to prevent condensation.[2]
- Solvent Addition: Carefully add the desired volume of sterile, high-purity water to the vial to achieve the target concentration.
- Dissolution: Gently vortex the vial to mix. If the peptide does not fully dissolve, sonicate the vial for 10-second intervals, keeping it on ice between sonications, until the solution is clear.[1]
- Aliquoting: To avoid multiple freeze-thaw cycles, divide the reconstituted peptide solution into single-use aliquots.[4]
- Storage: Store the aliquots in tightly sealed vials at -20°C or -80°C.[3]

Mandatory Visualizations



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Caption: Workflow for handling, storage, and troubleshooting of MBP (68-82) peptide.

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